

Stability of OSS_128167 in solution and proper storage conditions.

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Compound of Interest

Compound Name: OSS_128167

Cat. No.: B15608599

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Technical Support Center: OSS_128167

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and proper storage of **OSS_128167** in solution.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **OSS_128167**?

For long-term storage, the solid form of **OSS_128167** should be stored at -20°C.^{[1][2][3][4][5]}
Under these conditions, the compound is stable for at least two to three years.^{[1][2][3][4][5]}

Q2: What are the recommended solvents for dissolving **OSS_128167**?

OSS_128167 is readily soluble in dimethyl sulfoxide (DMSO).^{[1][2][4][5][6][7][8]} It also shows solubility in N,N-Dimethylformamide (DMF).^[5] There are conflicting reports regarding its solubility in ethanol.^{[1][2][4][6][7]} The compound is generally considered insoluble or only slightly soluble in water and ethanol.^{[4][6][7]} For aqueous buffers, it is recommended to first dissolve the compound in DMSO and then dilute it with the aqueous buffer.^{[1][2]}

Q3: How do I prepare a stock solution of **OSS_128167**?

To prepare a stock solution, it is recommended to dissolve **OSS_128167** in fresh, anhydrous DMSO.[4][8] Sonication or gentle heating can aid in dissolution.[6][8] Due to the hygroscopic nature of DMSO, which can affect solubility, using a newly opened bottle is advised.[4][8]

Q4: What are the recommended storage conditions for **OSS_128167** stock solutions?

For optimal stability, stock solutions of **OSS_128167** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C.[3][4][6] Under these conditions, the solution is expected to be stable for up to one year.[4][6] For shorter-term storage, -20°C is also acceptable for up to one month.[1][2][7] Some sources suggest a shorter stability of two weeks at -20°C.[3]

Troubleshooting Guide

Issue: I am having trouble dissolving **OSS_128167**.

- Solution 1: Use the correct solvent. DMSO is the most recommended solvent.[1][2][4][5][6][7][8]
- Solution 2: Use fresh solvent. DMSO is hygroscopic, meaning it absorbs moisture from the air, which can reduce the solubility of compounds. Always use fresh, anhydrous DMSO.[4][8]
- Solution 3: Apply gentle energy. Sonication or gentle warming can help to dissolve the compound completely.[6][8]

Issue: My **OSS_128167** solution appears cloudy or has precipitated after dilution in an aqueous buffer.

- Cause: **OSS_128167** has low solubility in aqueous solutions.[4][6][7] When a concentrated DMSO stock is diluted into a buffer, the compound can precipitate out.
- Solution 1: Lower the final concentration. Try diluting your stock solution to a lower final concentration in the aqueous buffer.
- Solution 2: Adjust the solvent composition. For some in vivo applications, specific formulations using co-solvents like PEG300 and surfactants like Tween 80 are used to

maintain solubility.[7][8] A similar approach might be adaptable for in vitro experiments, but vehicle controls are crucial.

Data Summary

Storage Conditions

Form	Storage Temperature	Duration of Stability	Citations
Powder (Solid)	-20°C	≥ 2-3 years	[1][2][3][4][5]
In Solvent (DMSO)	-80°C	3 months - 1 year	[3][4][6]
-20°C	2 weeks - 1 month	[1][2][3][7]	

Solubility

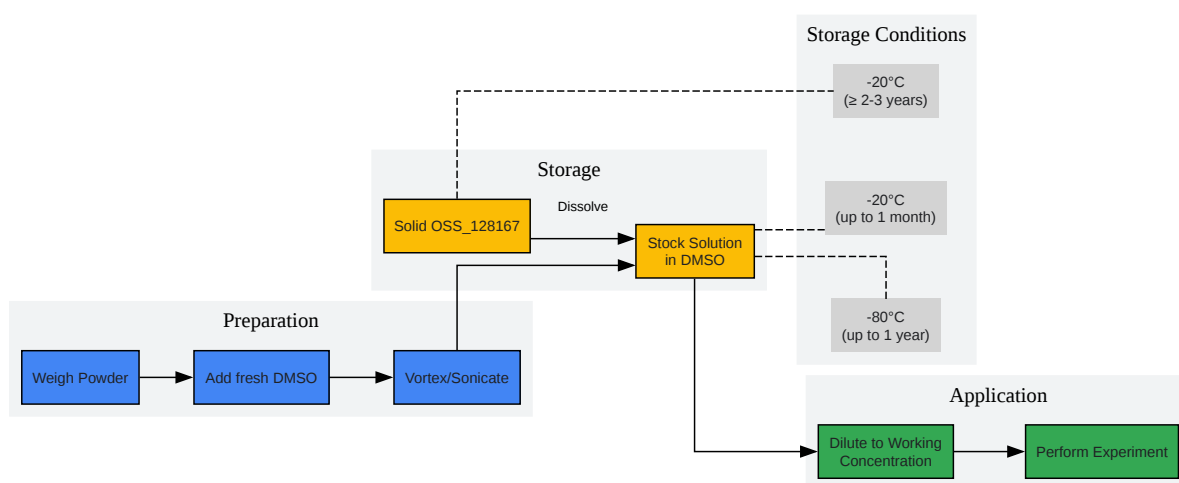
Solvent	Concentration	Notes	Citations
DMSO	25 - 100 mg/mL	Sonication or heating may be needed. Use of fresh, anhydrous DMSO is recommended.	[1][2][4][5][6][7][8]
DMF	30 mg/mL	[5]	
Ethanol	25 mg/mL	Conflicting reports exist; some sources state it is insoluble.	[1][2][4][6][7]
Water	< 1 mg/mL	Insoluble or slightly soluble.	[4][6][7]
DMSO:PBS (pH 7.2) (1:7)	0.12 mg/mL	[5]	

Experimental Protocols & Visualizations

Protocol: Preparation of a 10 mM DMSO Stock Solution of OSS_128167

- Calculate the required mass: The molecular weight of **OSS_128167** is 366.32 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 3.66 mg of the compound.
- Weigh the compound: Accurately weigh 3.66 mg of **OSS_128167** powder.
- Dissolve in DMSO: Add 1 mL of fresh, anhydrous DMSO to the powder.
- Aid dissolution (if necessary): Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the vial for a few minutes or warm it gently in a water bath.
- Store properly: Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles and store at -80°C for long-term storage or -20°C for short-term use.

Diagram: Recommended Workflow for OSS_128167 Handling and Storage

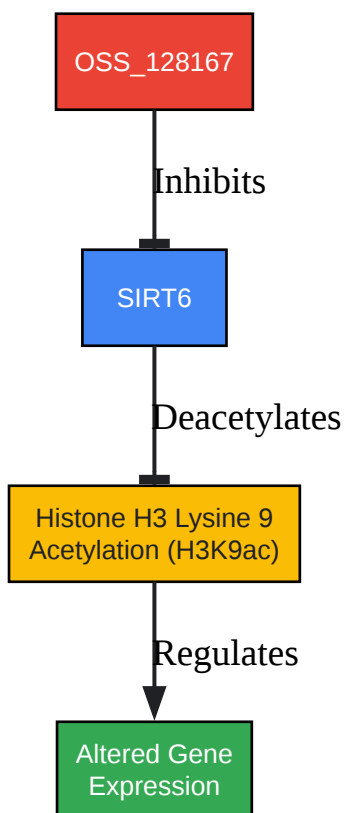


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Caption: Workflow for preparing and storing **OSS_128167** solutions.

Diagram: **OSS_128167** as a SIRT6 Inhibitor in a Signaling Context

OSS_128167 is known to be an inhibitor of SIRT6, which can impact various downstream cellular processes.^{[6][8][9]} One key function of SIRT6 is the deacetylation of histone H3 at lysine 9 (H3K9ac), which plays a role in gene regulation. By inhibiting SIRT6, **OSS_128167** leads to an increase in H3K9ac levels.



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Caption: **OSS_128167** inhibits SIRT6, leading to increased H3K9ac.

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